

An In-depth Technical Guide to the Solubility and Stability of Methallyltrimethylsilane

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Compound of Interest

Compound Name: Methallyltrimethylsilane

Cat. No.: B096022

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Methallyltrimethylsilane** (MTMS), a versatile organosilicon compound. The information is intended to assist researchers, scientists, and professionals in drug development and materials science in the safe and effective handling, storage, and application of this reagent.

Physicochemical Properties

Methallyltrimethylsilane, also known as Trimethyl(2-methylallyl)silane, is a colorless, clear liquid with the molecular formula $C_7H_{16}Si$.^[1] It is a key intermediate in the synthesis of silicone polymers and acts as a versatile reagent in organic chemistry.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ Si	[1]
Molecular Weight	128.29 g/mol	[1]
CAS Number	18292-38-1	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Density	0.73 - 0.74 g/mL at 25 °C	[1]
Boiling Point	109-111 °C	
Flash Point	-6.11 °C (21.0 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.42	[1]

Solubility Profile

Quantitative solubility data for **Methallyltrimethylsilane** in a wide range of solvents is not extensively documented in publicly available literature. However, based on its chemical structure—a non-polar hydrocarbon chain with a weakly polar trimethylsilyl group—its solubility can be predicted by the "like dissolves like" principle. The compound is generally soluble in a variety of organic solvents but has limited solubility in polar solvents like water.

Solvent Class	Representative Solvents	Qualitative Solubility	Rationale
Polar Protic	Water	Insoluble/No significant reaction	Methallyltrimethylsilane is non-polar and hydrolytically unstable in aqueous systems.
Alcohols (e.g., Ethanol)	Soluble	Soluble in alcohols, which have both polar and non-polar characteristics.	
Polar Aprotic	Ketones (e.g., Acetone)	Soluble	Expected to be soluble due to its non-polar nature.
Ethers (e.g., Diethyl ether, THF)	Soluble	Expected to be soluble due to its non-polar nature.	
Non-Polar	Hydrocarbons (e.g., Hexane, Toluene)	Miscible	The non-polar nature of both substances allows for complete miscibility.

Stability and Handling

Methallyltrimethylsilane is a stable compound under recommended storage conditions but possesses notable reactivity and sensitivity that require careful handling.

3.1 Thermal Stability The compound is chemically stable at room temperature. However, it is a highly flammable liquid and vapor with a low flash point, and its vapors may form explosive mixtures with air, especially upon intense warming.^[2] It should be kept away from heat, sparks, open flames, and hot surfaces.^[2] The thermal decomposition of similar organosilanes, like tetramethylsilane, typically begins with the cleavage of the Si-C bond at high temperatures (above 1000 K).^[3]

3.2 Hydrolytic Stability A critical aspect of **Methallyltrimethylsilane**'s stability is its sensitivity to moisture. The compound hydrolyzes readily, particularly in the presence of acids or bases. Contact with water should be strictly avoided during storage and handling, as it can lead to hydrolysis, potentially liberating flammable gases upon contact with metal surfaces.[2] For this reason, it is recommended to handle and store the material under an inert gas atmosphere.

3.3 Chemical Compatibility **Methallyltrimethylsilane** can react violently with strong oxidizing agents, acids, and water. It is crucial to avoid contact with these materials.

3.4 Storage Recommendations For optimal stability, **Methallyltrimethylsilane** should be stored in a tightly closed container in a dry, well-ventilated place.[2] The storage area should be kept cool and away from heat and all sources of ignition.[2] Due to its hazardous nature, it should be stored in a locked-up area accessible only to qualified personnel.[2]

Parameter	Condition	Rationale
Temperature	Store at Room Temperature, Keep Cool	To prevent pressure buildup and minimize vaporization.[1][2]
Atmosphere	Store under inert gas (e.g., Nitrogen, Argon)	To prevent contact with atmospheric moisture and subsequent hydrolysis.[2]
Light	Store in a dark place (if sensitive)	While not explicitly stated, photostability testing is a standard part of stability protocols.[4]
Container	Tightly closed, properly sealed container	To prevent evaporation and exposure to moisture.[2]
Incompatibilities	Water, Strong Oxidizing Agents, Acids	To prevent hydrolysis and violent reactions.[2]

Experimental Protocols

The following sections describe generalized experimental protocols for determining the solubility and stability of a chemical substance like **Methallyltrimethylsilane**. These are

representative methodologies and should be adapted based on specific laboratory capabilities and safety protocols.

4.1 Protocol for Qualitative Solubility Determination

Objective: To determine the qualitative solubility of **Methallyltrimethylsilane** in various solvents.

Materials:

- **Methallyltrimethylsilane**
- Small test tubes
- Graduated pipettes or micropipettes
- Vortex mixer
- Solvents for testing: Deionized Water, 5% HCl, 5% NaOH, Ethanol, Diethyl Ether, Toluene.

Procedure:

- Add 0.05 mL of **Methallyltrimethylsilane** to a small, clean test tube.
- Add 0.75 mL of the selected solvent to the test tube in three small portions (0.25 mL each).
- After each addition, cap the test tube and shake it vigorously for 30 seconds using a vortex mixer.
- Visually inspect the solution for homogeneity. The compound is considered "soluble" or "miscible" if a single, clear phase is observed. It is "insoluble" if two distinct layers form or if the mixture remains cloudy or contains undissolved droplets.
- Record the observations for each solvent.

Safety: This procedure should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a flame-retardant lab coat, must be worn.^[2]

4.2 Protocol for Chemical Stability Study

Objective: To evaluate the stability of **Methallyltrimethylsilane** under defined storage conditions over time.

Principle: This protocol is based on the principles of stability testing, which involve storing a substance under controlled conditions and periodically testing its key attributes against established specifications.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Procedure:

- Protocol Design: Define the study parameters, including batches to be tested, container closure system, storage conditions (e.g., 25°C/60% RH, accelerated at 40°C/75% RH), sampling time points (e.g., 0, 3, 6, 9, 12 months), and analytical tests.[\[4\]](#)[\[5\]](#)
- Initial Analysis (Time 0): Perform a full analysis of the initial **Methallyltrimethylsilane** sample. This includes:
 - Appearance: Visual inspection for color and clarity.
 - Assay/Purity: Quantitative analysis using Gas Chromatography (GC) with a Flame Ionization Detector (FID).
 - Related Substances: Identification and quantification of any degradation products by GC or GC-MS.
 - Water Content: Karl Fischer titration to ensure anhydrous conditions.
- Sample Storage: Place aliquots of the sample in tightly sealed containers, simulating the proposed storage packaging, and store them in stability chambers under the defined conditions.[\[4\]](#)
- Periodic Testing: At each specified time point, remove a sample from the stability chamber and allow it to equilibrate to room temperature. Perform the pre-defined analytical tests.
- Data Evaluation: Analyze the data for any trends or significant changes. A "significant change" is defined as a failure to meet the established specifications for any of the tested

attributes.[\[4\]](#)

Visualized Workflows

The following diagrams illustrate logical workflows for assessing the solubility and stability of a chemical compound.

Figure 1: Logical Workflow for Qualitative Solubility Assessment

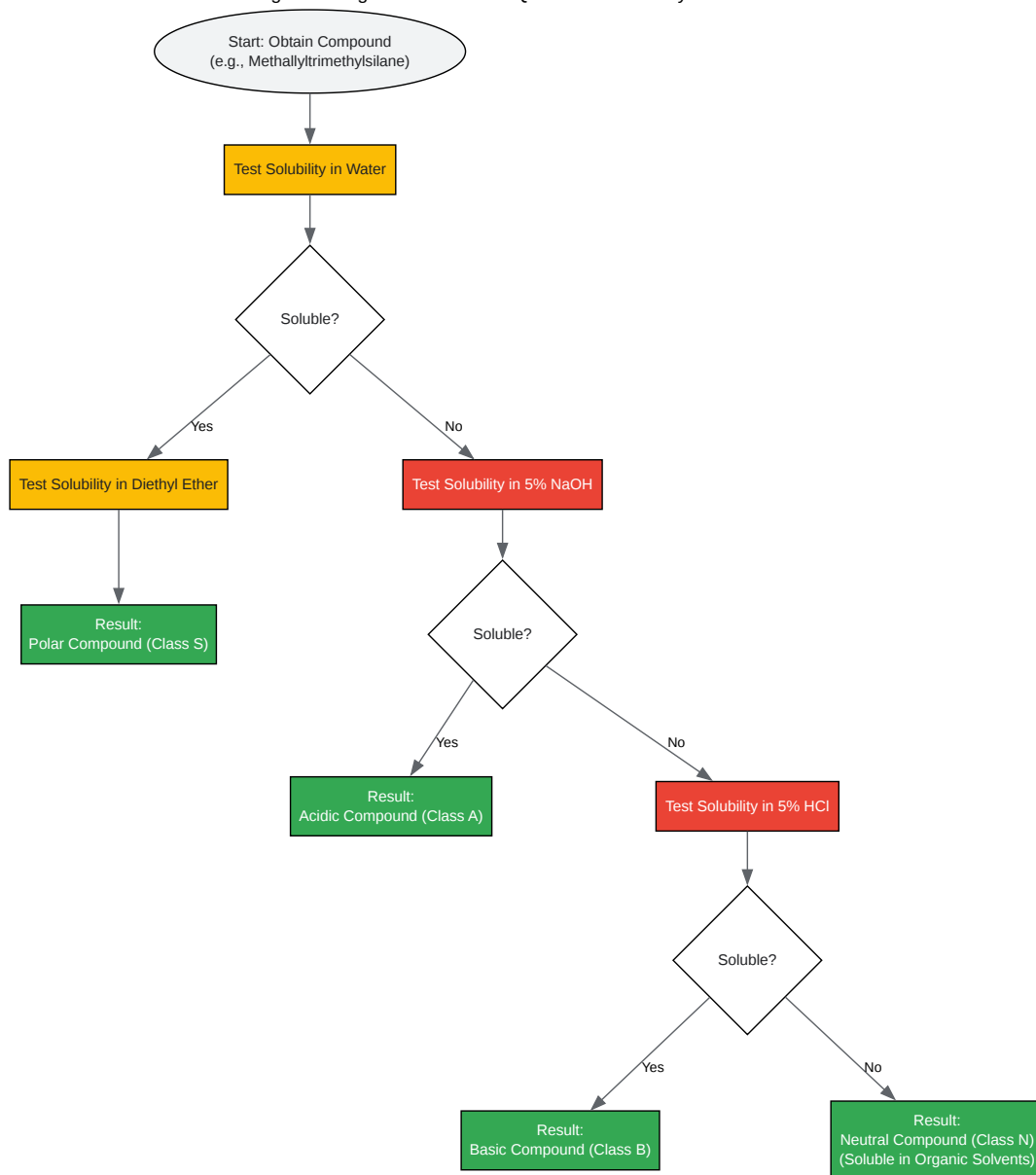
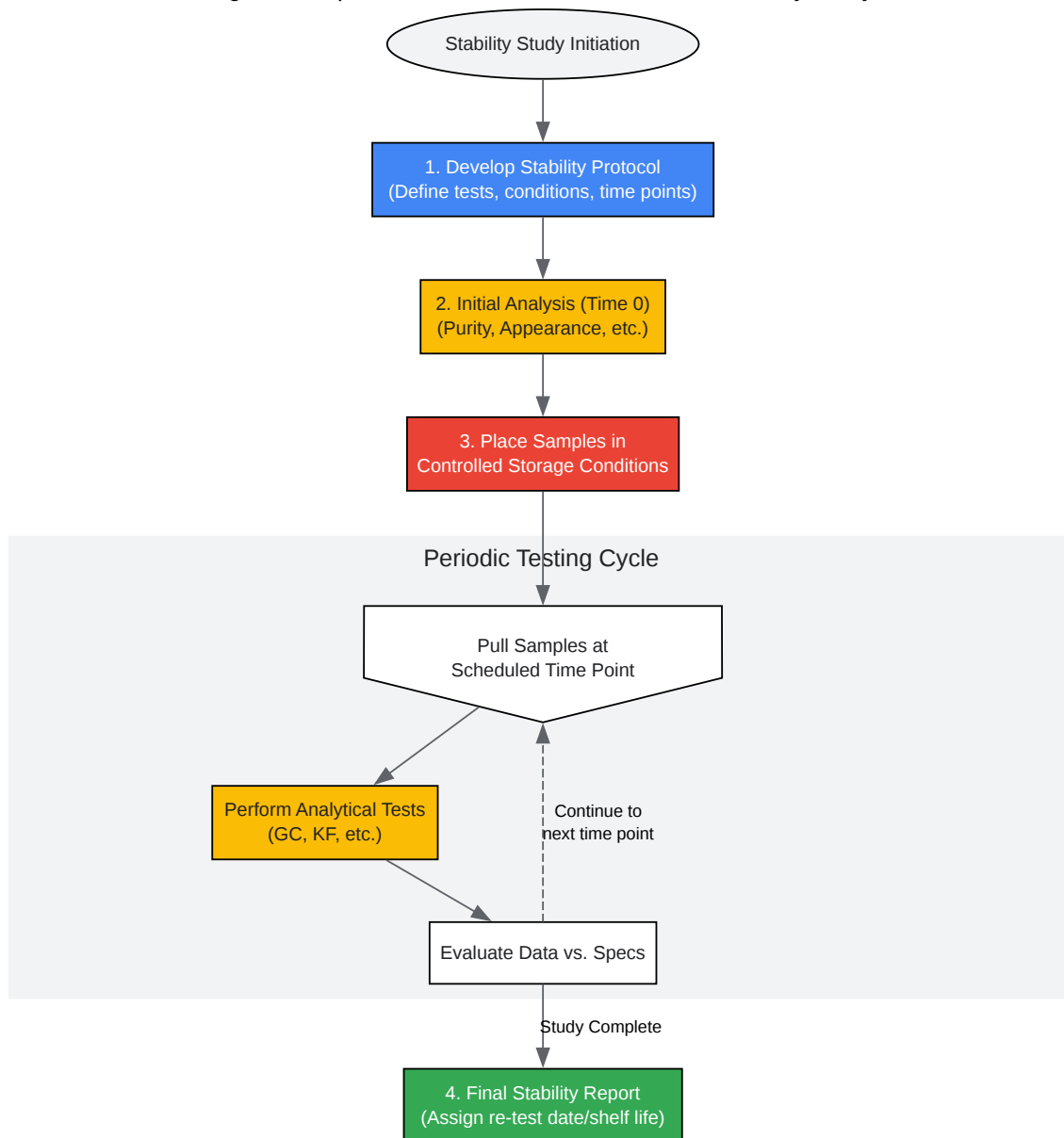


Figure 2: Experimental Workflow for a Chemical Stability Study



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